

structure of N-(4-hydroxyphenyl)-4-nitrobenzamide

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Compound of Interest

Compound Name: *N-(4-hydroxyphenyl)-4-nitrobenzamide*

CAS No.: 13160-56-0

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An In-depth Technical Guide to the Synthesis and Structural Elucidation of **N-(4-hydroxyphenyl)-4-nitrobenzamide**

Abstract

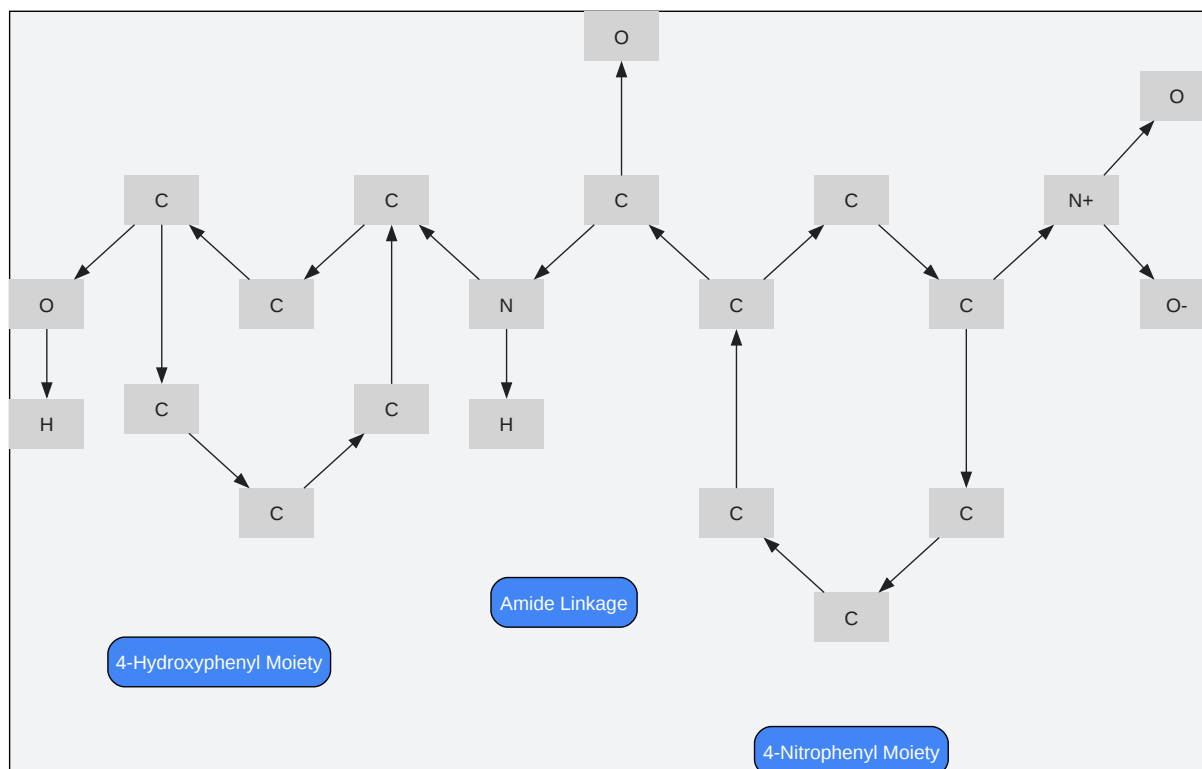
N-(4-hydroxyphenyl)-4-nitrobenzamide is a substituted aromatic amide with significant potential as a versatile intermediate in both materials science and medicinal chemistry. This technical guide provides a comprehensive overview of its molecular structure, a detailed protocol for its synthesis via the Schotten-Baumann reaction, and a multi-faceted approach to its structural characterization. Authored from the perspective of a Senior Application Scientist, this document emphasizes the causal reasoning behind experimental procedures and outlines a self-validating framework for obtaining a pure, well-characterized final product. It is intended as a practical resource for researchers, scientists, and professionals in drug development and polymer chemistry.

Molecular Structure and Physicochemical Properties

N-(4-hydroxyphenyl)-4-nitrobenzamide, with the molecular formula $C_{13}H_{10}N_2O_4$, is an organic compound featuring a central amide linkage connecting a 4-hydroxyphenyl group and a 4-nitrophenyl group.^{[1][2]} The structure is characterized by its relative planarity, with the two benzene rings having a very small dihedral angle between them.^{[1][2]} This planarity, along with the presence of both hydrogen bond donor (N-H and O-H) and acceptor (C=O, -NO₂, -OH) groups, facilitates the formation of extensive intermolecular hydrogen bonds, specifically N—H···O and O—H···O interactions, which organize the molecules into stacked sheets in the solid state.^{[1][2]}

These structural features are critical as they influence the compound's physical properties, such as its melting point and solubility, and its potential applications. For instance, the thermal stability conferred by this structure makes it a candidate for creating high-performance aromatic polyimides.^{[1][2]}

Core Structural Features



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Caption: Chemical structure of **N-(4-hydroxyphenyl)-4-nitrobenzamide**.

Table 1: Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₀ N ₂ O ₄	[1][2]
Molecular Weight	258.23 g/mol	[1][2][3]
Appearance	Bright-yellow precipitate	[1]
Melting Point	406–407 K (133–134 °C)	[1][2]
Crystal System	Monoclinic	[1][2]
Hydrogen Bond Donors	2 (O-H, N-H)	[4]
Hydrogen Bond Acceptors	7 (from O=C, -OH, -NO ₂)	[4]

Synthesis via Schotten-Baumann Acylation

The synthesis of **N-(4-hydroxyphenyl)-4-nitrobenzamide** is efficiently achieved through the Schotten-Baumann reaction, a robust method for forming amides from amines and acyl chlorides.^{[5][6]} This reaction involves the nucleophilic acyl substitution of 4-nitrobenzoyl chloride by 4-aminophenol.^{[1][2]}

Expertise & Causality: Rationale for a Self-Validating Protocol

The choice of the Schotten-Baumann conditions is deliberate. The reaction is performed in the presence of a base, typically a tertiary amine like triethylamine or an aqueous base, which serves two critical functions.^{[7][8]} Firstly, it neutralizes the hydrochloric acid (HCl) byproduct generated during the reaction, which would otherwise protonate the unreacted 4-aminophenol, rendering it non-nucleophilic and halting the reaction.^{[6][8]} Secondly, driving the equilibrium towards the product side ensures a high yield. The protocol outlined below is designed to be self-validating: successful execution will yield a product whose physical and spectroscopic data (melting point, NMR, IR) will align with the established values for the target compound, thereby confirming its identity and purity.

Experimental Protocol: Synthesis of N-(4-hydroxyphenyl)-4-nitrobenzamide

This protocol is adapted from established literature procedures.^{[1][2]}

Materials:

- 4-Aminophenol (0.94 g, 8.6 mmol)
- 4-Nitrobenzoyl chloride (1.59 g, 8.6 mmol)
- Triethylamine (1.25 ml, 8.6 mmol)
- Dry Dichloromethane (DCM, 50 ml total)
- N,N-dimethylformamide (DMF, a few drops)

- Ethanol
- Deionized Water
- 5% Sodium Hydroxide (NaOH) solution

Equipment:

- 100 ml three-necked, round-bottomed flask
- Condenser, thermometer, dropping funnel
- Magnetic stirrer with heating mantle
- Nitrogen gas inlet
- Büchner funnel and filtration apparatus

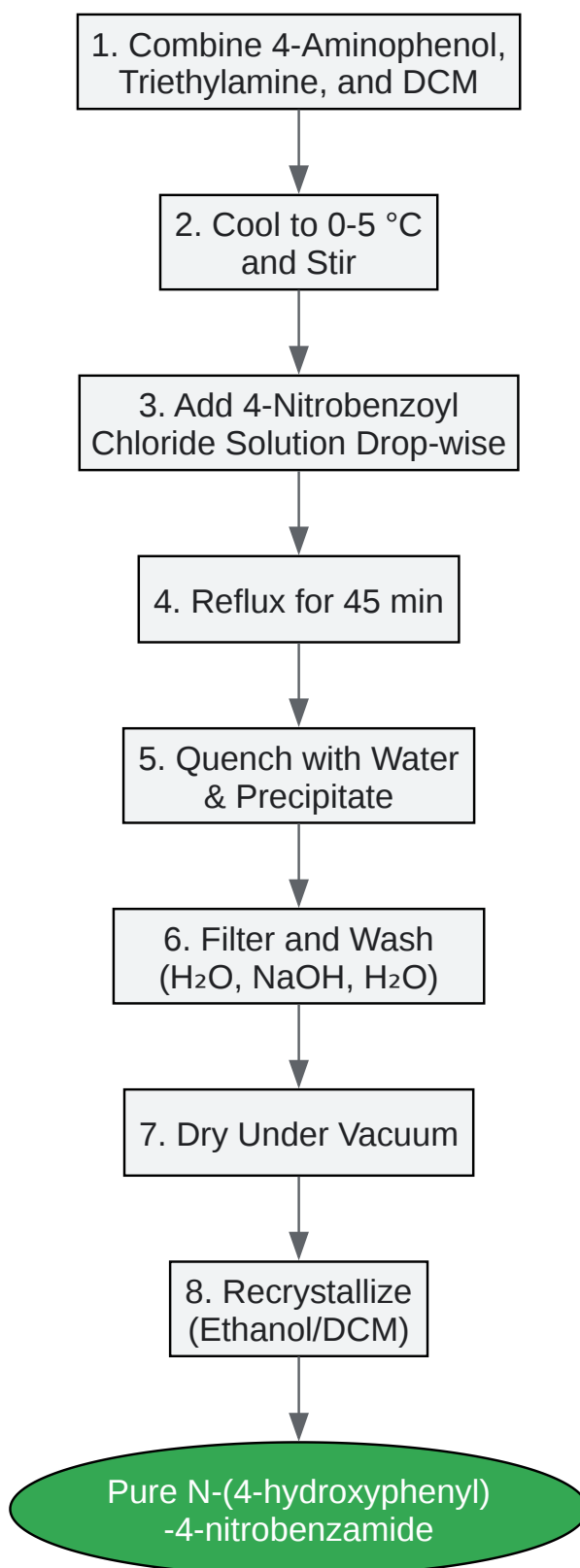
Procedure:

- **Reaction Setup:** In a 100 ml three-necked flask equipped with a condenser, thermometer, nitrogen inlet, and magnetic stirrer, combine 4-aminophenol (0.94 g), dry dichloromethane (30 ml), a few drops of DMF, and triethylamine (1.25 ml).
- **Initial Stirring:** Cool the mixture to between 273–278 K (0–5 °C) using an ice bath and stir under a nitrogen atmosphere for 30–45 minutes. Rationale: Low temperature controls the initial exothermic reaction, while nitrogen prevents unwanted oxidation.
- **Addition of Acyl Chloride:** Dissolve 4-nitrobenzoyl chloride (1.59 g) in dry dichloromethane (20 ml) and add it drop-wise to the reaction mixture using a dropping funnel over 15-20 minutes, maintaining the temperature below 5 °C. Rationale: Slow addition prevents a rapid temperature increase and minimizes side reactions.
- **Reflux:** After the addition is complete, remove the ice bath and reflux the reaction mixture for 45 minutes. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Work-up and Precipitation:** Cool the flask to room temperature. Pour the contents into a beaker containing 200 ml of deionized water and let it stand for 24 hours to allow for

complete precipitation of the product. Rationale: The organic product is insoluble in water, leading to its precipitation.

- **Filtration and Washing:** Filter the resulting bright-yellow precipitate using a Büchner funnel. Wash the solid sequentially with hot water, a 5% NaOH solution, and finally with hot water again until the filtrate is neutral. Rationale: The NaOH wash removes any unreacted acidic starting material (4-aminophenol) and any hydrolyzed acyl chloride (4-nitrobenzoic acid).
- **Drying:** Dry the product under vacuum at 350 K (77 °C). A yield of approximately 91% is expected.[\[1\]](#)[\[2\]](#)
- **Purification (Recrystallization):** Recrystallize the crude product from a 2:1 (v/v) mixture of ethanol and dichloromethane to obtain pure **N-(4-hydroxyphenyl)-4-nitrobenzamide**.[\[1\]](#)[\[2\]](#)
Rationale: Recrystallization removes soluble impurities, yielding a product with a sharp melting point.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **N-(4-hydroxyphenyl)-4-nitrobenzamide**.

Structural Elucidation and Characterization

Confirming the structure and assessing the purity of the synthesized compound is paramount. A combination of spectroscopic methods and physical measurements provides a comprehensive and self-validating characterization.

Spectroscopic Analysis

While a full experimental dataset is best obtained in the laboratory, the expected spectral features can be reliably predicted based on the known structure and extensive databases of similar compounds.^[9]

Table 2: Predicted Spectroscopic Data for Structural Confirmation

Technique	Expected Peaks / Signals	Interpretation
¹ H NMR	δ ~10.0-10.5 ppm (s, 1H) δ ~8.3 ppm (d, 2H) δ ~8.1 ppm (d, 2H) δ ~7.5 ppm (d, 2H) δ ~6.8 ppm (d, 2H) δ ~9.5-10.0 ppm (s, 1H)	Amide N-H proton Aromatic protons ortho to -NO ₂ Aromatic protons meta to -NO ₂ Aromatic protons meta to -OH Aromatic protons ortho to -OH Phenolic O-H proton
¹³ C NMR	δ ~164-166 ppm δ ~150-155 ppm δ ~148-150 ppm δ ~140-142 ppm δ ~128-130 ppm δ ~123-125 ppm δ ~121-123 ppm δ ~115-117 ppm	Amide Carbonyl (C=O) Aromatic C attached to -OH Aromatic C attached to -NO ₂ Aromatic C attached to C=O Aromatic C meta to -NO ₂ Aromatic C ortho to -NO ₂ Aromatic C meta to -OH Aromatic C ortho to -OH
FT-IR (cm ⁻¹)	~3300-3400 (broad) ~3250-3350 ~1640-1660 (strong) ~1510-1530 & 1340-1360 (strong)	O-H stretch (phenolic) N-H stretch (amide) C=O stretch (amide I band) Asymmetric & Symmetric N-O stretch (-NO ₂)

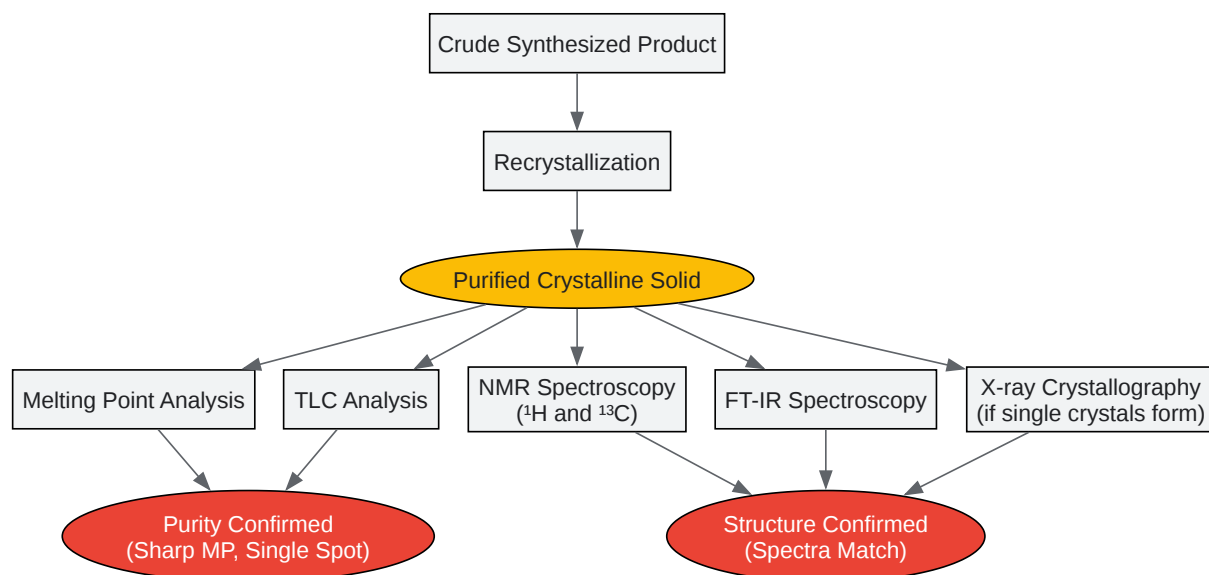
X-ray Crystallography

Single-crystal X-ray diffraction provides unambiguous proof of structure. Studies have confirmed the molecular structure of **N-(4-hydroxyphenyl)-4-nitrobenzamide**, revealing a nearly planar conformation.[1][2] Key crystallographic parameters are summarized below.

Table 3: Key Crystallographic Data

Parameter	Value	Source
Formula	C ₁₃ H ₁₀ N ₂ O ₄	[1][2]
Crystal System	Monoclinic	[1][2]
Dihedral Angle (between rings)	2.31 (7)°	[1][2]
Key Hydrogen Bonds	N—H···O, O—H···O	[1][2]

Characterization and Validation Workflow



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Caption: Logical workflow for the characterization and validation of the final product.

Potential Applications and Future Research Directions

The unique structure of **N-(4-hydroxyphenyl)-4-nitrobenzamide** makes it a molecule of interest for further investigation.

- **Materials Science:** As reported, the compound's thermal stability and capacity for hydrogen bonding make it a valuable monomer for creating high-performance aromatic polyimides.[1][2] These polymers are known for their exceptional mechanical, thermal, and chemical resistance properties.
- **Drug Development:** The benzamide scaffold is a well-known pharmacophore present in numerous therapeutic agents.[10] Furthermore, nitroaromatic compounds and substituted phenols are found in many biologically active molecules, including antimicrobials.[11][12] The combination of these motifs in a single molecule provides a strong rationale for screening **N-(4-hydroxyphenyl)-4-nitrobenzamide** and its derivatives for a range of biological activities, such as antimicrobial, anticancer, or anti-inflammatory properties.[10][11] The phenolic hydroxyl and nitro groups also offer reactive handles for further chemical modification to develop novel drug candidates.

Conclusion

N-(4-hydroxyphenyl)-4-nitrobenzamide is a readily synthesizable compound with a well-defined structure. The Schotten-Baumann reaction provides a high-yield, reliable route for its preparation. A rigorous, multi-technique approach to characterization, including melting point analysis, chromatography, and spectroscopy (NMR, IR), serves as a self-validating system to ensure the identity and purity of the final product. Its structural features suggest significant potential for applications in both advanced polymer synthesis and as a scaffold for medicinal chemistry explorations. This guide provides the foundational knowledge and practical protocols for researchers to confidently synthesize and characterize this versatile chemical entity.

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